

Solubility of 4-Butylphenylacetylene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Butylphenylacetylene

Cat. No.: B1272919

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-butylphenylacetylene** in organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide presents known qualitative information, data for the parent compound phenylacetylene as a reference, and detailed experimental protocols for determining solubility.

Introduction to 4-Butylphenylacetylene

4-Butylphenylacetylene is an organic compound featuring a phenyl ring substituted with a butyl group and an acetylene functional group. Its structure lends it a generally nonpolar character, which dictates its solubility behavior in various organic solvents. Understanding its solubility is crucial for applications in organic synthesis, materials science, and pharmaceutical development where it may be used as a reagent or building block.

Qualitative Solubility of 4-Butylphenylacetylene

While specific quantitative solubility data for **4-butylphenylacetylene** is not readily available in the reviewed literature, its structural similarity to other phenylacetylene derivatives allows for general solubility predictions. It is expected to be soluble in a range of common organic solvents due to its hydrocarbon framework.

General solubility observations indicate that **4-butylphenylacetylene** is likely soluble in solvents such as:

- Ethanol
- Ether
- Toluene
- Acetone
- Other common nonpolar and moderately polar organic solvents

Conversely, it is expected to have very low solubility in highly polar solvents like water.

Quantitative Solubility Data (Reference Compound: Phenylacetylene)

To provide a quantitative perspective, the following table summarizes the solubility of the parent compound, phenylacetylene, in various organic solvents. While the butyl group in **4-butylphenylacetylene** will influence its solubility, the data for phenylacetylene offers a valuable baseline.

Solvent	Temperature (°C)	Solubility
Acetone	20	Soluble
Diethyl Ether	20	Miscible
Ethanol	20	Miscible

Note: "Soluble" indicates that a significant amount of solute dissolves in the solvent, while "Miscible" means that the two liquids mix in all proportions to form a homogeneous solution.

Experimental Protocol for Determining Solubility

For researchers requiring precise solubility data for **4-butylphenylacetylene**, the following is a detailed, generalized experimental protocol for determining the solubility of a liquid compound

in an organic solvent.

Materials

- **4-Butylphenylacetylene** (solute)
- Selected organic solvents (e.g., ethanol, methanol, acetone, toluene, hexane)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Calibrated flasks or vials
- Micropipettes
- Spectrophotometer (UV-Vis) or Gas Chromatograph (GC) for concentration analysis
- Syringe filters (if necessary for removing particulates)

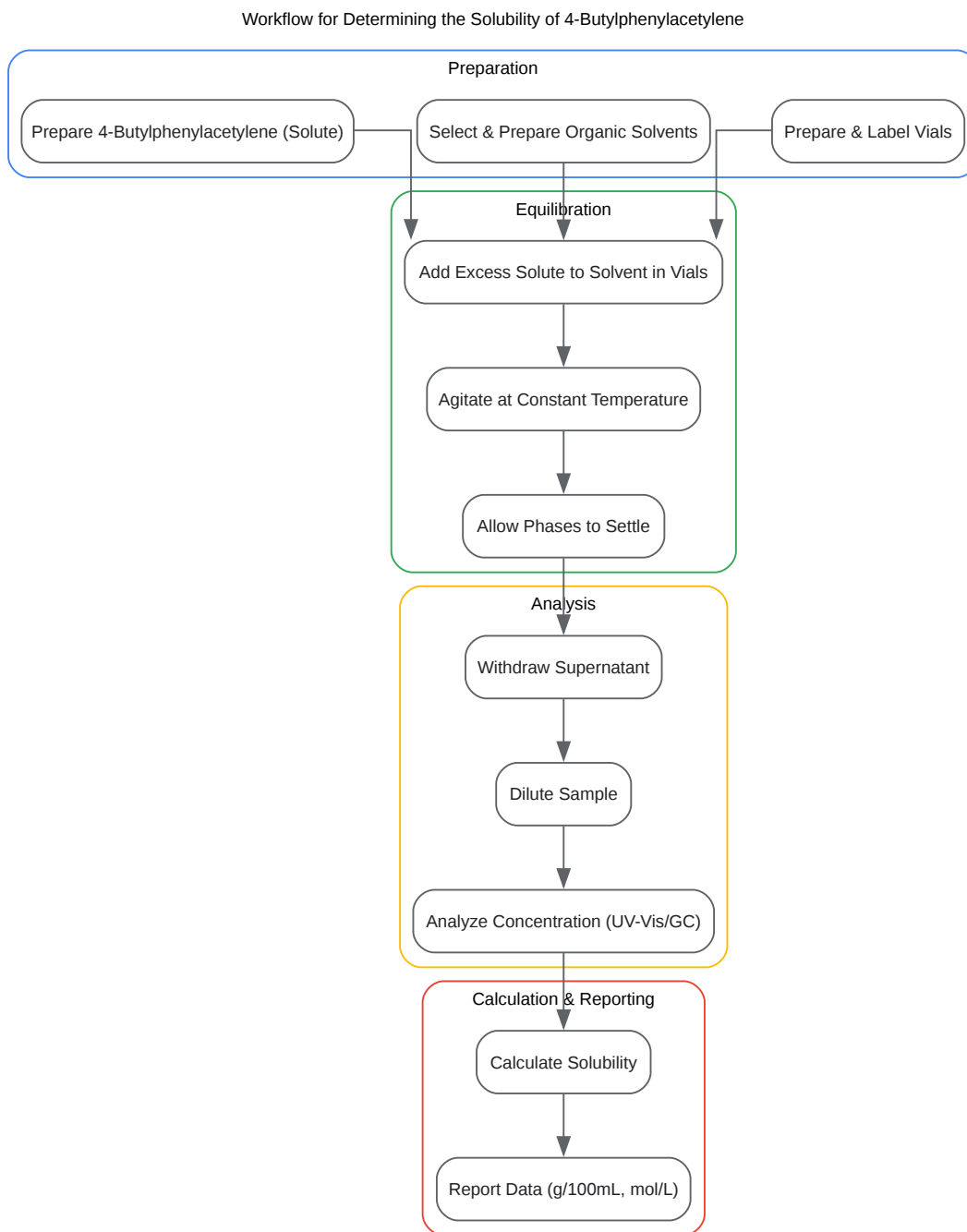
Procedure: Isothermal Equilibrium Method

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-butylphenylacetylene** to a known volume of the selected organic solvent in a sealed vial. The presence of a distinct solute phase (undissolved liquid) is necessary to ensure saturation.
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. Preliminary studies may be needed to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the solutions to stand undisturbed at the constant temperature for a period (e.g., 2-4 hours) to allow for phase separation.

- Carefully withdraw a known volume of the supernatant (the solvent saturated with the solute) using a pre-heated or pre-cooled pipette to match the equilibrium temperature, avoiding any of the undissolved solute.
- If necessary, filter the withdrawn sample using a syringe filter compatible with the solvent.
- Accurately dilute the sample with a known volume of the pure solvent to a concentration suitable for the analytical method.
- Concentration Analysis:
 - Determine the concentration of **4-butylphenylacetylene** in the diluted sample using a pre-calibrated analytical method such as UV-Vis spectrophotometry or gas chromatography.
 - A calibration curve should be prepared using standard solutions of **4-butylphenylacetylene** of known concentrations in the same solvent.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution from the measured concentration of the diluted sample and the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).
- Data Reporting:
 - Report the solubility of **4-butylphenylacetylene** in the specific solvent at the specified temperature.
 - It is recommended to perform the experiment in triplicate and report the average solubility and standard deviation.

Visualizations

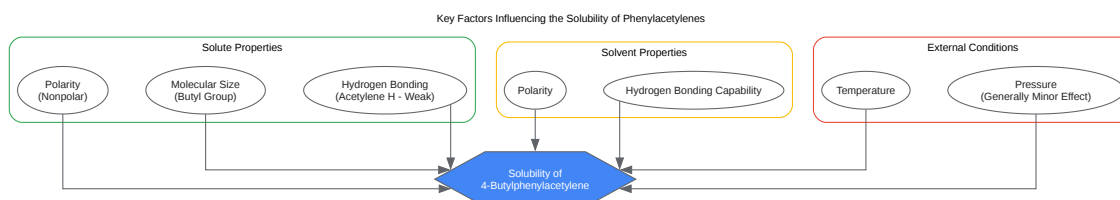
Logical Workflow for Solubility Determination



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Caption: A logical workflow for the experimental determination of solubility.

Factors Influencing Solubility



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Caption: A diagram illustrating the primary factors that influence solubility.

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